

An In-depth Technical Guide to Sodium Glycocholate Hydrate: Structure and Synthesis

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Compound of Interest

Compound Name: Sodium glycocholate hydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and synthesis of **sodium glycocholate hydrate**. It is intended for professionals in research and drug development who utilize this bile salt for its emulsifying and drug delivery-enhancing properties.

Chemical Structure and Properties

Sodium glycocholate is a conjugated bile salt formed from the amino acid glycine and cholic acid.^[1] In its hydrated form, water molecules are incorporated into the crystal structure. It is an anionic biological detergent used to solubilize fats for absorption.^{[1][2]}

The structure consists of a rigid steroidal backbone (cholic acid) and a flexible side chain where glycine is attached via an amide linkage. This amphipathic nature, with both hydrophobic (the steroid nucleus) and hydrophilic (the hydroxyl groups and the glycine conjugate) regions, is responsible for its ability to form micelles and act as a detergent.^{[1][3]}

1.1. Chemical Identifiers

- IUPAC Name: sodium;2-[[[(4R)-4-[(3R,5S,7R,8R,9S,10S,12S,13R,14S,17R)-3,7,12-trihydroxy-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-17-yl]pentanoyl]amino]acetate;hydrate^[4]

- Synonyms: Glycocholic acid sodium salt hydrate, N-Cholyglycine sodium salt hydrate[1][5]
- CAS Number: 338950-81-5[5]
- Molecular Formula: $C_{26}H_{44}NNaO_7$ (for the hydrate)[4] or $C_{26}H_{42}NNaO_6 \cdot xH_2O$ [1][6]

1.2. Physicochemical Properties

The following table summarizes the key physicochemical properties of sodium glycocholate and its hydrated form.

Property	Value	Reference(s)
Molecular Weight (Hydrate)	505.6 g/mol	[4]
Molecular Weight (Anhydrous)	487.6 g/mol	[2][7]
Melting Point	210-215 °C (sublimates)	[1][5]
Critical Micelle Concentration (CMC)	13 mM (at 20-25°C)	[1]
Solubility	Slightly soluble in Water, DMSO, and Ethanol (may require sonication)	[3][5]
Appearance	White to off-white solid/powder	[3][5]

Synthesis of Sodium Glycocholate

The chemical synthesis of sodium glycocholate involves the formation of a stable amide bond between the carboxyl group of cholic acid and the amino group of glycine.[8] This typically requires the activation of the carboxylic acid to facilitate nucleophilic attack by the amine. The final step is the formation of the sodium salt.

2.1. Common Synthesis Methodologies

Several methods are employed for the synthesis of glycocholic acid and its subsequent conversion to the sodium salt:

- **Condensation Agents Method:** This method utilizes condensing agents to activate the carboxyl group of the bile acid, which then reacts with glycine or a glycine ester to form the amide bond.^[9]
- **Mixed Anhydride Method:** Cholic acid is reacted with a reagent like ethyl chloroformate or isobutyl chloroformate to form a highly reactive mixed anhydride intermediate. This intermediate then readily reacts with a glycine ester. The resulting product is hydrolyzed with a base to yield sodium glycocholate. This method is noted for its high raw material utilization rate.^[9]
- **One-Pot Method:** This approach simplifies the procedure by combining reactants in a single vessel. For instance, a condensing agent can be used to directly couple the bile acid and a glycine ester, followed by hydrolysis in a sodium hydroxide solution to yield the final product with high efficiency.^[9]

2.2. Experimental Protocol: Mixed Anhydride Method

The following protocol is a representative example of the mixed anhydride method for synthesizing glycocholic acid, which can then be converted to the sodium salt.^{[9][10]}

Materials:

- Cholic Acid
- Glycine ethyl ester hydrochloride
- Pivaloyl chloride (or other chloroformate)
- Tetrahydrofuran (THF)
- Sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)

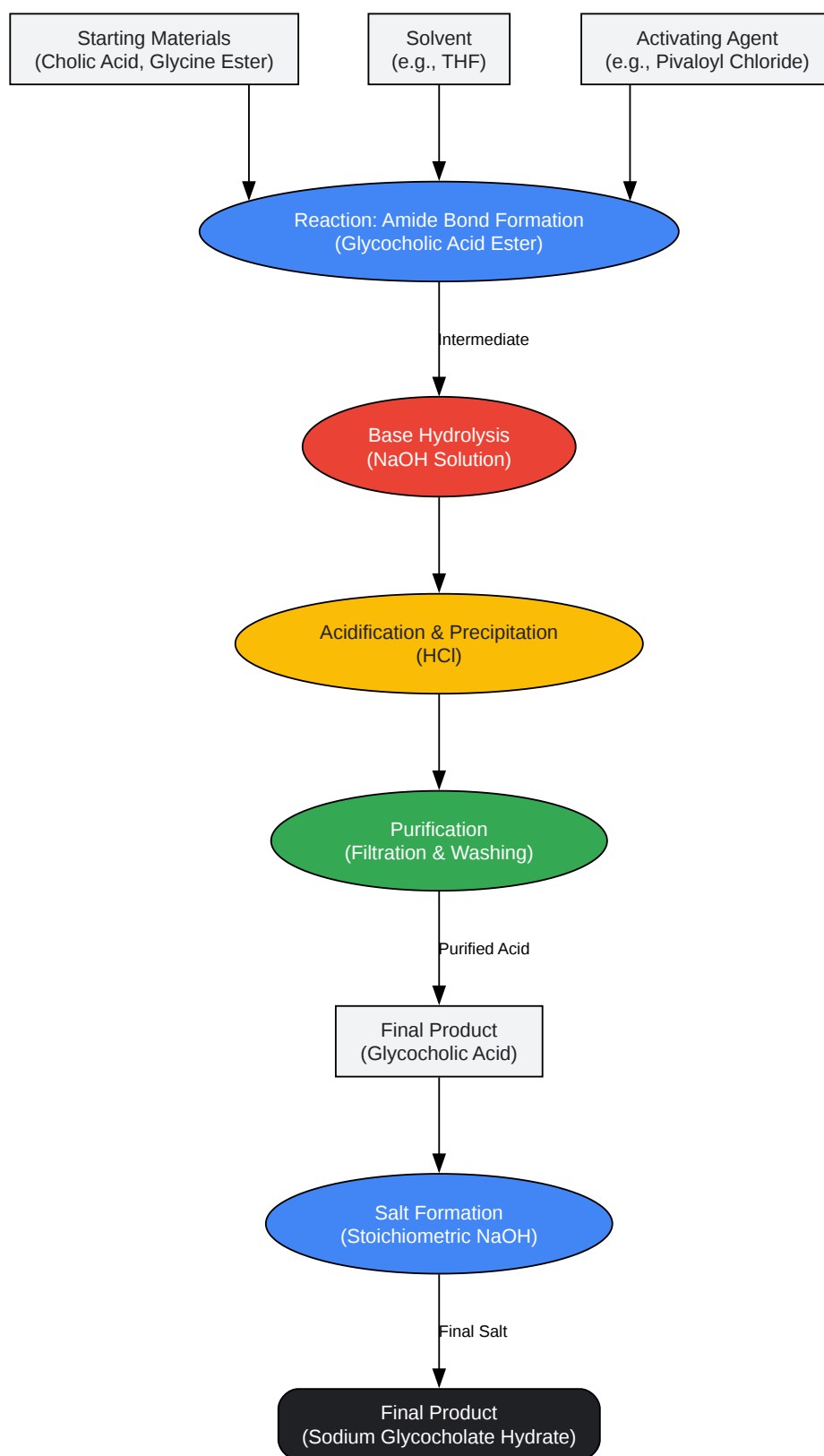
Procedure:

- **Activation of Cholic Acid:** Dissolve cholic acid in an appropriate solvent such as tetrahydrofuran (THF).

- **Formation of Mixed Anhydride:** Cool the solution and add pivaloyl chloride to form the mixed anhydride intermediate.
- **Amide Bond Formation:** In a separate vessel, prepare a solution of glycine ethyl ester. Add this solution to the mixed anhydride reaction mixture. Allow the reaction to proceed until completion.
- **Hydrolysis:** Add a solution of sodium hydroxide (e.g., 1.3% v/v) to the reaction mixture and maintain the temperature (e.g., at 30°C) to hydrolyze the ethyl ester.^[10]
- **Precipitation:** Once the hydrolysis is complete, acidify the solution to a pH below 2 using concentrated HCl to precipitate the glycocholic acid.^[10]
- **Isolation and Purification:** Filter the suspension to collect the solid product. Wash the solid with water and an organic solvent like acetone.
- **Drying:** Dry the purified glycocholic acid in a vacuum oven.
- **Salt Formation:** To obtain the sodium salt, dissolve the purified glycocholic acid in a suitable solvent (e.g., ethanol) and add a stoichiometric amount of aqueous sodium hydroxide. The final product, sodium glycocholate, can be isolated by evaporating the solvent.^[8]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in a typical chemical synthesis of sodium glycocholate.



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Caption: Chemical synthesis workflow for **Sodium Glycocholate Hydrate**.

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